

Commercial Sourcing and Application of High-Purity Butylamine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Butylamine hydrochloride*

Cat. No.: *B1239780*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of high-purity **Butylamine hydrochloride** (BACl), a versatile chemical intermediate with significant applications in materials science and organic synthesis. This document details commercial suppliers, quantitative specifications, and a representative experimental protocol for its application in the fabrication of perovskite solar cells, a cutting-edge area of research.

High-Purity Butylamine Hydrochloride: Commercial Availability

A variety of chemical suppliers offer high-purity **Butylamine hydrochloride**, typically with a purity of 98.0% or greater. For researchers and drug development professionals, sourcing from reputable suppliers who provide detailed specifications and certificates of analysis is crucial for experimental reproducibility and quality control.

Table 1: Commercial Suppliers and Specifications of Butylamine Hydrochloride

Supplier	Product Number (Example)	Purity Specification	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Physical Form
TCI America	B0710	>98.0% (Argentometric Titration)	3858-78-4	C ₄ H ₁₁ N·HCl	109.60	White to Almost white powder to crystal
Fisher Scientific	B071025G (TCI)	≥98.0%	3858-78-4	C ₄ H ₁₂ ClN	109.60	Crystalline Powder
Sigma-Aldrich	171409	≥98.0% (AT)	3858-78-4	C ₄ H ₁₁ N·HCl	109.60	Powder
Santa Cruz Biotechnology	sc-239103	N/A	3858-78-4	C ₄ H ₁₁ N·HCl	109.60	N/A
Biosynth	FB176376	N/A	3858-78-4	C ₄ H ₁₁ N·HCl	109.60	N/A

Note: Product numbers and availability are subject to change. Please refer to the suppliers' websites for the most current information.

Applications in Advanced Materials: Perovskite Solar Cells

Butylamine hydrochloride is increasingly utilized as a crucial additive in the fabrication of perovskite solar cells (PSCs). Its incorporation into the perovskite precursor solution can aid in controlling crystal growth, passivating defects, and enhancing the overall stability and efficiency of the solar cell device. The butylammonium cation can act as a surface passivating agent, reducing non-radiative recombination losses at the perovskite grain boundaries.

Experimental Protocol: Fabrication of Perovskite Solar Cells with a Butylamine Hydrochloride Additive

The following is a representative protocol for the fabrication of a planar n-i-p perovskite solar cell, adapted from established methodologies for similar amine hydrochloride additives. This protocol is intended for research purposes and should be performed in a controlled laboratory environment (e.g., a glovebox).

Materials and Reagents

- Indium tin oxide (ITO) coated glass substrates
- SnO_2 nanoparticle dispersion (e.g., 15 wt.%)
- Formamidinium iodide (FAI)
- Lead iodide (PbI_2)
- **Butylamine hydrochloride (BACl)**
- N,N-Dimethylformamide (DMF), anhydrous
- Dimethyl sulfoxide (DMSO), anhydrous
- Chlorobenzene (CB), anhydrous
- Spiro-OMeTAD (hole transport material)
- Silver (Ag) evaporation source

Substrate Preparation and Electron Transport Layer (ETL) Deposition

- Clean ITO substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.

- Dry the substrates with a nitrogen gun and treat with UV-ozone for 30 minutes.
- Deposit the SnO_2 electron transport layer by spin-coating the nanoparticle dispersion onto the ITO substrate at 4000 rpm for 30 seconds.
- Anneal the substrates at 150°C for 30 minutes in ambient air.
- Allow the substrates to cool and transfer them into a nitrogen-filled glovebox.

Perovskite Precursor Solution Preparation

- Prepare the primary perovskite precursor solution by dissolving FAI and PbI_2 in a 4:1 (v/v) mixture of DMF and DMSO.
- To this solution, add **Butylamine hydrochloride** at a desired molar percentage (e.g., 5-15 mol% relative to FAI) to create the final precursor solution.
- Stir the solution at room temperature for at least one hour before use.

Perovskite Film Deposition

- Dispense the **Butylamine hydrochloride**-containing perovskite precursor solution onto the SnO_2 -coated substrate.
- Spin-coat the solution at 4500 rpm for 25 seconds.
- During the spin-coating process, at approximately the 17-second mark, dispense 150 μL of chlorobenzene (antisolvent) onto the rotating substrate.
- Immediately transfer the substrate to a hotplate and anneal at 150°C for 45 minutes.

Hole Transport Layer (HTL) and Electrode Deposition

- Prepare a solution of Spiro-OMeTAD in chlorobenzene with appropriate additives (e.g., Li-TFSI and t-BP).
- Spin-coat the HTL solution onto the cooled perovskite film.
- Finally, deposit a silver (Ag) back electrode via thermal evaporation under high vacuum.

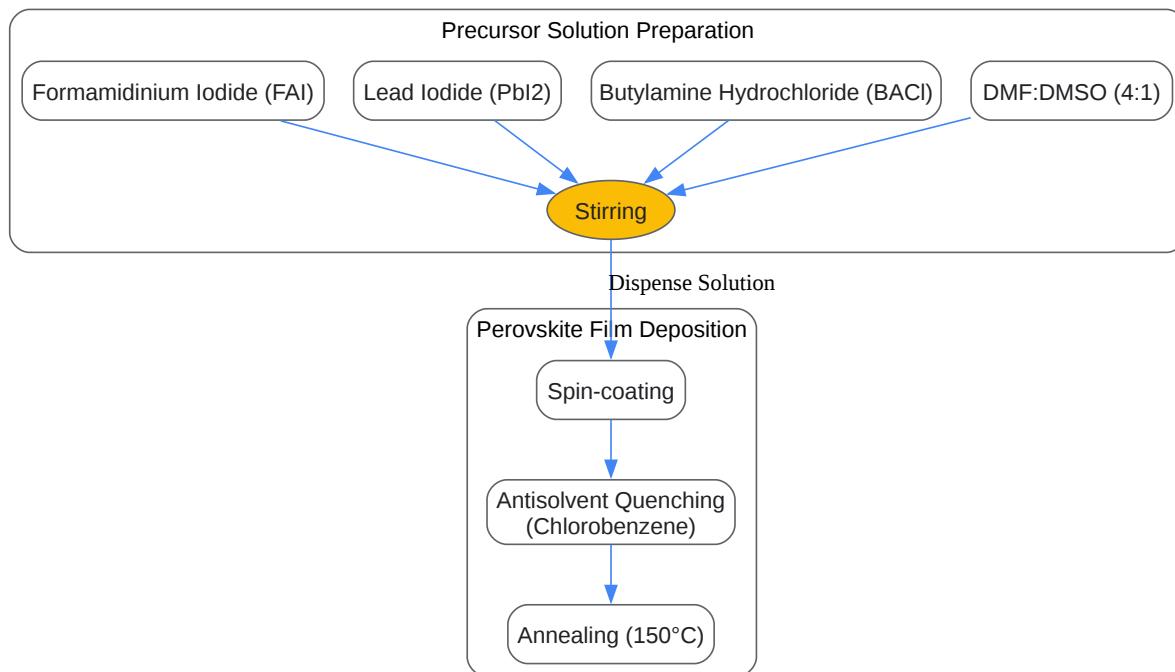
Visualizing the Experimental Workflow

The following diagrams illustrate the key stages in the fabrication of perovskite solar cells using **Butylamine hydrochloride** as an additive.



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Caption: Experimental workflow for perovskite solar cell fabrication.

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Caption: Detailed workflow for perovskite precursor and film preparation.

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